

# Proper Disposal of LASSBio-1135: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B10816846

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This guide provides essential, step-by-step procedures for the proper disposal of **LASSBio-1135**, a TRPV1 antagonist and anti-inflammatory compound. Adherence to these protocols is vital for maintaining a safe laboratory environment and ensuring regulatory compliance.

**LASSBio-1135** is shipped as a non-hazardous chemical, and its disposal should align with standard laboratory practices for non-hazardous waste.<sup>[1]</sup> The following procedures are based on general guidelines for laboratory chemical waste disposal and should be adapted to comply with the specific regulations of your institution and local authorities.

## Waste Characterization and Segregation

The first step in proper disposal is to correctly identify and segregate the waste stream.

**LASSBio-1135** waste may exist in several forms, each requiring a specific disposal pathway.

| Waste Form  | Description  | Recommended Disposal Pathway       |
|---|--|------------------------------------|
| Solid Waste   | Unused or expired pure LASSBio-1135 powder.                        | Non-Hazardous Solid Chemical Waste |
| Contaminated lab materials (e.g., weigh boats, gloves, pipette tips).       | Solid Chemical Waste   |                                    |
| Liquid Waste  | Solutions of LASSBio-1135 in Dimethyl Sulfoxide (DMSO).            | Organic Solvent Waste              |
| Aqueous solutions of LASSBio-1135 (if applicable and deemed non-hazardous). | Aqueous Non-Hazardous Waste (subject to institutional approval)    |                                    |
| Sharps Waste  | Needles, syringes, or other sharps contaminated with LASSBio-1135. | Sharps Waste                       |

## Step-by-Step Disposal Procedures

Based on the waste characterization, follow the appropriate step-by-step procedure outlined below.

### Solid Waste Disposal

- Collection:
  - Place unused or expired **LASSBio-1135** powder in a clearly labeled, sealed container. The original container is ideal if it is intact and properly sealed.
  - Collect all contaminated solid materials, such as gloves, weigh paper, and pipette tips, in a designated, leak-proof waste container lined with a durable plastic bag.
- Labeling:

- Label the container clearly as "Non-Hazardous Solid Chemical Waste" and list the primary constituent, "**LASSBio-1135**."
- Storage:
  - Store the sealed waste container in a designated waste accumulation area, away from incompatible materials.
- Disposal:
  - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of solid chemical waste in the regular trash.

## Liquid Waste Disposal (DMSO Solutions)

DMSO is a common solvent for **LASSBio-1135**. Waste solutions of **LASSBio-1135** in DMSO should be treated as organic solvent waste.

- Collection:
  - Collect all **LASSBio-1135** in DMSO solutions in a designated, properly vented, and sealed solvent waste container.
  - Ensure the container is compatible with DMSO.
- Labeling:
  - Clearly label the container as "Hazardous Waste: Organic Solvents" and list the contents, including "Dimethyl Sulfoxide (DMSO)" and "**LASSBio-1135**." Indicate the approximate concentrations.
- Storage:
  - Store the waste container in a designated satellite accumulation area, typically within a fume hood if volatile components are present.
- Disposal:

- Contact your institution's EHS office for pickup and disposal. Do not pour DMSO solutions down the drain.[2]

## Sharps Waste Disposal

Any sharps contaminated with **LASSBio-1135** must be handled with extreme care to prevent punctures or cuts.

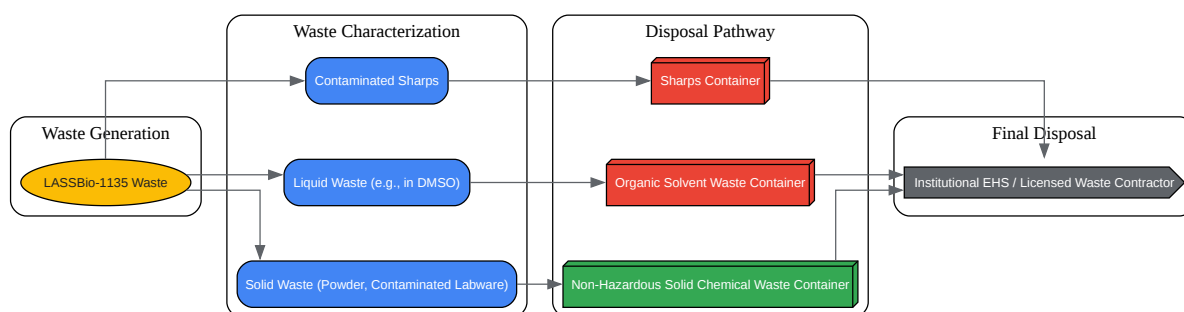
- Collection:
  - Immediately place all used needles, syringes, and other contaminated sharps into a designated, puncture-resistant sharps container.
- Labeling:
  - Ensure the sharps container is clearly labeled with the biohazard symbol and indicates that it contains chemically contaminated sharps.
- Disposal:
  - When the sharps container is three-quarters full, seal it securely and arrange for disposal through your institution's EHS office.

## Experimental Protocols

While this document focuses on disposal, the handling of **LASSBio-1135** during experimentation directly impacts waste generation. Prudent laboratory practices, such as using the minimum amount of compound necessary for an experiment, can significantly reduce the volume of waste produced.

## LASSBio-1135 Disposal Workflow

The following diagram illustrates the decision-making process and proper disposal pathways for different forms of **LASSBio-1135** waste.



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## References

- 1. [medkoo.com](http://medkoo.com) [medkoo.com]
- 2. [uwaterloo.ca](http://uwaterloo.ca) [uwaterloo.ca]
- To cite this document: BenchChem. [Proper Disposal of LASSBio-1135: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10816846/docs#proper-disposal-of-lassbio-1135-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b10816846/docs#proper-disposal-of-lassbio-1135-a-guide-for-laboratory-professionals)

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